

A Comparative Analysis of Sodium Tungstate and Lithium Metatungstate for Density Separation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium tungstate

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For researchers, scientists, and drug development professionals seeking effective and safe methods for density-based separations, **sodium tungstate** and lithium metatungstate present as viable, non-toxic alternatives to hazardous organic heavy liquids. This guide provides a comprehensive comparison of their performance, supported by experimental data, to aid in the selection of the most suitable medium for your specific application.

Solutions of **sodium tungstate** (often referred to as sodium polytungstate or SPT) and lithium metatungstate (LMT) are utilized in various fields, including mineralogy, paleontology, and the separation of biological materials, due to their ability to form high-density aqueous solutions.[1][2][3] Both are inorganic compounds based on the polyoxometalate anion $[H_2W_{12}O_{40}]^{6-}$, which allows for the creation of dense solutions when dissolved in water.[4][5]

Quantitative Comparison of Physical and Chemical Properties

The selection of a density separation medium is critically dependent on its physical and chemical characteristics. The following table summarizes the key properties of **sodium tungstate** and lithium metatungstate solutions.

Property	Sodium Tungstate (Sodium Polytungstate)	Lithium Metatungstate
Chemical Formula	Na ₆ [H ₂ W ₁₂ O ₄₀][6]	Li ₆ [H ₂ W ₁₂ O ₄₀][7]
CAS Number	12141-67-2, 12333-13-0[6]	127463-01-8[7]
Maximum Density (g/cm ³ at room temp.)	3.1[6][8][9]	~3.0[5]
Common Form	Powder or Liquid[6][10]	Liquid[5]
Viscosity at higher densities (>2.8 g/cm ³)	High (>20 cP)[4][5]	High, similar to SPT[4][11]
pH of Solution	2-3 (for dense solutions), adjustable to neutral[6][8]	~4.0 - 6.0[7]
Thermal Stability	Decomposes above 60-80°C[4][8]	Decomposes above 80°C[7][12][13]
Toxicity	Considered non-toxic, but harmful if swallowed or inhaled[8][14][15]	Low toxicity, but harmful if swallowed[7][12]

Performance in Density Separation: A Comparative Overview

Both **sodium tungstate** and lithium metatungstate are effective for separating materials based on density. The choice between them often comes down to practical considerations of viscosity, density adjustment, and recycling.

At higher densities, both solutions exhibit increased viscosity, which can slow down the separation of fine particles.[4][11][16] To mitigate this, centrifugation is often recommended to expedite the separation process.[10][11][17]

A key practical difference lies in the adjustment of density. For **sodium tungstate**, which is available as a powder, increasing the density of a solution is a straightforward process of dissolving more of the solid.[11] With lithium metatungstate, typically supplied as a solution,

increasing density requires the more time-consuming process of evaporating water.[11][18]

Both can be diluted with deionized water to lower their density.[11][18]

Experimental Protocols

Below are detailed methodologies for key experiments involving both **sodium tungstate** and lithium metatungstate.

Preparation of Working Solutions

Sodium Tungstate (from powder):

- Use only glass, plastic, or stainless steel containers and utensils.[10][17]
- Measure the required volume of distilled or deionized water.[17][19]
- Gradually add the pre-weighed **sodium tungstate** powder to the water while stirring continuously to ensure complete dissolution.[17][19] For example, to create a solution with a density of 2.80 g/cm³, you would mix 820 g of solid SPT with 180 g of water.[8]
- Use a hydrometer to verify the density of the solution.[19]
- Adjust the density by adding more powder to increase it or more water to decrease it until the target density is achieved.[11][19]

Lithium Metatungstate (from solution):

- Use only glass or plastic equipment.[18]
- To decrease the density, add deionized water and stir thoroughly.[18]
- To increase the density, place the solution in a beaker on a hot plate with a magnetic stirrer. Heat the solution to evaporate excess water. The temperature should be kept below 80°C to prevent decomposition.[7][12][18]
- Periodically check the density using a hydrometer until the desired level is reached.

Density Separation (Sink-Float Method)

This protocol is a general guideline for mineral separation but can be adapted for other sample types.

- **Sample Preparation:** Ensure the sample is dry and disaggregated. If necessary, crush and sieve the sample to a suitable particle size.[\[18\]](#)[\[20\]](#)
- **Setup:** Add the prepared tungstate solution to a separatory funnel.
- **Introduction of Sample:** Carefully add the sample to the separatory funnel and stir gently to ensure all particles are wetted by the solution.[\[3\]](#)[\[18\]](#)
- **Separation:** Allow the mixture to stand, letting the denser particles sink to the bottom and the lighter particles float to the top. The time required will depend on the particle size and the viscosity of the solution.[\[3\]](#)[\[20\]](#)
- **Collection of Fractions:**
 - Carefully open the stopcock of the separatory funnel to drain the "sink" fraction (denser particles) into a clean beaker or funnel with filter paper.[\[3\]](#)[\[18\]](#)
 - Collect the "float" fraction (lighter particles) by decanting or draining the remaining liquid through a separate filter.[\[3\]](#)[\[18\]](#)
- **Washing:** Thoroughly rinse both fractions with distilled or deionized water to recover the tungstate solution for recycling.[\[18\]](#)
- **Drying:** Dry the separated fractions in an oven.

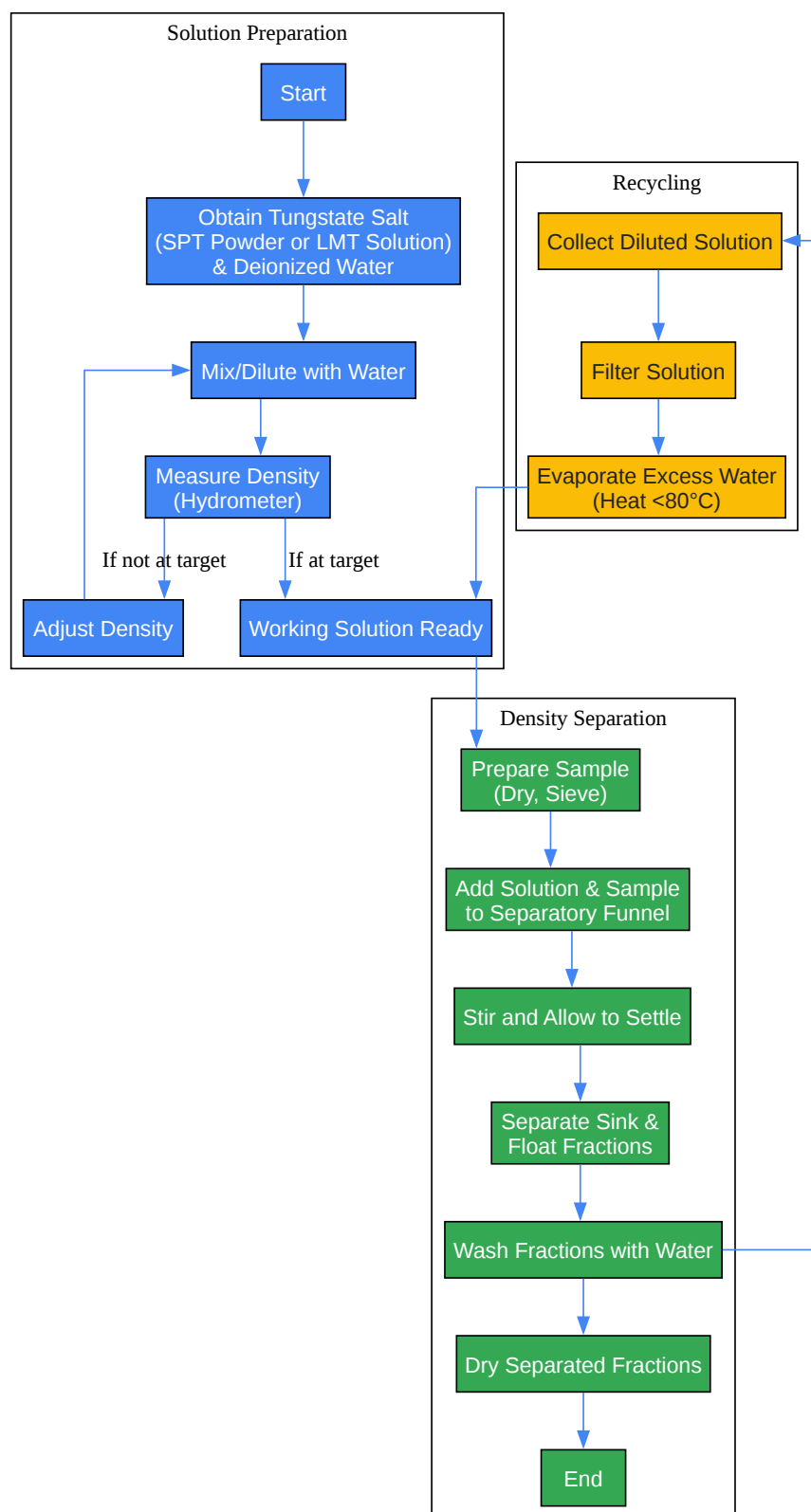
Recycling of Tungstate Solutions

- Collect all the washings from the separation process.
- Filter the diluted tungstate solution to remove any fine particulate matter. A vacuum filtration setup is recommended.[\[8\]](#)
- To reconcentrate the solution, evaporate the excess water by heating it on a hot plate with stirring. Remember to keep the temperature below the decomposition point (60-80°C for **sodium tungstate**, 80°C for lithium metatungstate).[\[8\]](#)[\[18\]](#)

- Once the desired density is reached, allow the solution to cool and store it in a sealed container.

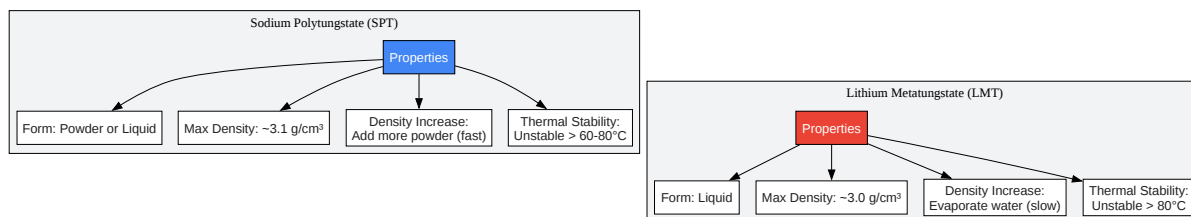
Visualizing the Workflow and Comparison

To better illustrate the processes and key differences, the following diagrams are provided.



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Caption: Experimental workflow for density separation using tungstate solutions.



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Caption: Key property comparison: Sodium vs. Lithium Tungstate.

Safety and Handling

Both **sodium tungstate** and lithium metatungstate are considered to have low toxicity and are non-flammable, making them safer alternatives to organic heavy liquids like bromoform and methylene iodide.[4][8] However, they are not without hazards. Both are harmful if swallowed, and their dusts or mists can cause irritation to the skin, eyes, and respiratory system.[7][12][14] Therefore, appropriate personal protective equipment, including gloves and safety glasses, should be worn, and work should be conducted in a well-ventilated area.[12][14]

Conclusion

Both **sodium tungstate** and lithium metatungstate are excellent choices for density separation, offering a safer and effective alternative to traditional organic solvents.

- **Sodium tungstate** (SPT) offers the advantage of easier density adjustments for increasing concentrations due to its availability as a powder.[11] It can also achieve a slightly higher maximum density.[6][8]

- Lithium metatungstate (LMT) is a suitable alternative, particularly when a ready-to-use liquid is preferred.

The high viscosity of both solutions at densities approaching their limits is a common challenge, which can be effectively managed by using a centrifuge.[11] Ultimately, the choice between these two tungstate-based heavy liquids will depend on the specific requirements of the experiment, including the target density, the nature of the sample, and laboratory workflow preferences.

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